

Essential Safety and Operational Guide for Handling Aclimostat

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Compound of Interest

Compound Name: Aclimostat

Cat. No.: B605151

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Aclimostat**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, minimizing exposure and ensuring a secure laboratory environment.

Chemical Identifier:

Compound Name	Molecular Formula	Molecular Weight	CAS Number
Aclimostat	C ₂₆ H ₄₂ N ₂ O ₆	478.6 g/mol	2082752-83-6

Source: CP Lab Safety[1], PubChem[2]

Personal Protective Equipment (PPE)

When handling **Aclimostat**, a comprehensive approach to personal protection is mandatory to prevent skin contact, inhalation, or ingestion.[3] The following PPE is required:

PPE Category	Specifications
Hand Protection	Wear two pairs of chemotherapy-grade gloves (double-gloving).[4][5] The outer glove should be disposed of immediately after handling the compound, and the inner glove upon leaving the work area. Nitrile or latex gloves are suitable.[4]
Eye Protection	Chemical safety goggles with side shields are required to protect against splashes.[6][7] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[5][7]
Body Protection	A disposable, back-closing, long-sleeved gown made of a low-permeability fabric is required.[4][7] Cuffs should be tight-fitting (elastic or knit). Gowns should be changed every two to three hours or immediately after a spill.[7]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when handling the powdered form of Aclimostat or when there is a risk of aerosolization.[4][5] All handling of the solid compound should be performed in a certified chemical fume hood or biological safety cabinet.

Operational Plan for Handling Aclimostat

2.1. Preparation and Weighing:

- All manipulations involving solid **Aclimostat** must be conducted within a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.
- Before handling, ensure all necessary PPE is correctly donned.
- Use dedicated equipment (spatulas, weigh boats) for handling **Aclimostat**.
- Clean all equipment thoroughly after use, following the decontamination procedures outlined below.

2.2. Solution Preparation:

- When dissolving **Aclimostat**, add the solvent slowly to the solid to avoid splashing.
- If sonication is required, ensure the vial is securely capped.
- All solutions should be clearly labeled with the compound name, concentration, solvent, and date of preparation.

2.3. Experimental Use:

- When using **Aclimostat** in experiments, ensure that all procedures are performed in a well-ventilated area.
- Avoid skin contact with treated surfaces or equipment.
- If working with cell cultures, treat all media and disposables that have come into contact with **Aclimostat** as hazardous waste.

Disposal Plan

Proper disposal of **Aclimostat** and associated waste is critical to prevent environmental contamination and accidental exposure.

3.1. Solid Waste:

- All disposable items that have come into contact with **Aclimostat** (e.g., gloves, gowns, weigh boats, pipette tips) must be disposed of in a designated hazardous waste container.^[8]
- This container should be clearly labeled as "Hazardous Waste" and include the name of the compound.

3.2. Liquid Waste:

- Aqueous and solvent-based solutions containing **Aclimostat** must be collected in a designated hazardous waste container.
- Do not pour **Aclimostat** solutions down the drain.^[9]

- The liquid waste container should be clearly labeled with "Hazardous Waste," the name of the compound, and the solvent system.

3.3. Unused Compound:

- Unused or expired **Aclimostat** should be disposed of as hazardous chemical waste.[\[8\]](#)
- Follow your institution's specific guidelines for chemical waste disposal. If no take-back program is available, mix the compound with an inert material like cat litter or sand, place it in a sealed container, and dispose of it in the designated hazardous waste stream.[\[10\]](#)[\[11\]](#)

Emergency Procedures

4.1. Skin Contact:

- Immediately remove contaminated clothing.
- Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[\[6\]](#)
- Seek medical attention.

4.2. Eye Contact:

- Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[6\]](#)
- Remove contact lenses if present and easy to do.
- Seek immediate medical attention.

4.3. Inhalation:

- Move the individual to fresh air immediately.[\[6\]](#)
- If breathing is difficult, provide oxygen.
- Seek medical attention.

4.4. Ingestion:

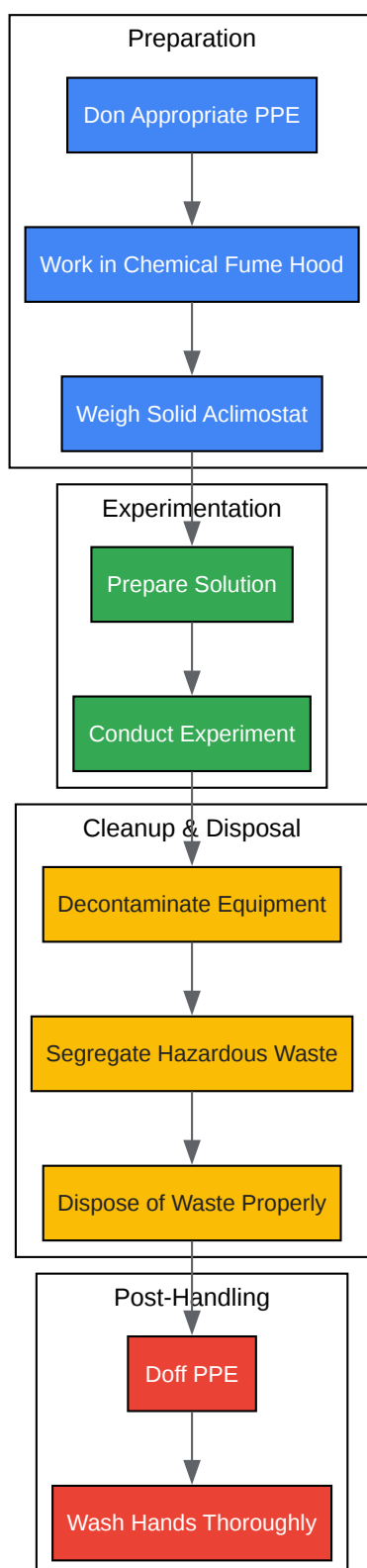
- Do NOT induce vomiting.
- Rinse the mouth with water.[6]
- Seek immediate medical attention.

4.5. Spills:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using absorbent pads.
- Clean the spill area with an appropriate deactivating solution or soap and water.
- Collect all cleanup materials in a designated hazardous waste container.

Visual Workflow for Handling Aclimostat

The following diagram outlines the standard operating procedure for safely handling **Aclimostat** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Aclimostat**.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. Aclimostat | C₂₆H₄₂N₂O₆ | CID 126573394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Safe handling of cytotoxic compounds in a biopharmaceutical environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Suitable protective clothing when handling cytostatics [dach-germany.de]
- 5. pogo.ca [pogo.ca]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 8. web.uri.edu [web.uri.edu]
- 9. static.cymitquimica.com [static.cymitquimica.com]
- 10. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
- 11. dea.gov [dea.gov]
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